

# Personal protective equipment for handling 4-Bromo-6-fluoroquinoline

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## Compound of Interest

Compound Name: 4-Bromo-6-fluoroquinoline

Cat. No.: B1289494

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## Essential Safety and Handling Guide for 4-Bromo-6-fluoroquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **4-Bromo-6-fluoroquinoline** (CAS No. 661463-17-8). Adherence to these procedures is critical for ensuring personnel safety and operational integrity in the laboratory.

## Hazard Identification and Classification

**4-Bromo-6-fluoroquinoline** is classified as a hazardous substance. The primary hazards are acute oral toxicity and the risk of serious eye damage.<sup>[1][2]</sup>

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Serious Eye Damage	Category 1	H318: Causes serious eye damage. <sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.<sup>[1][3][4][5]</sup> The following PPE must be worn at all times when handling this compound:

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield. <sup>[4][6]</sup>	Protects against splashes and airborne particles, preventing serious eye damage.
Hand Protection	Chemically impermeable gloves (e.g., nitrile). <sup>[3][6][7]</sup>	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated. <sup>[6][7]</sup>
Body Protection	Laboratory coat.	Protects skin from accidental spills.
Respiratory Protection	Use in a well-ventilated area. <sup>[6]</sup> If dust is generated, a respirator may be required. <sup>[3][8]</sup>	Avoid inhalation of the substance. <sup>[1]</sup>

## Handling and Storage

Proper handling and storage are crucial to maintain the stability of the compound and prevent accidental exposure.

### Handling:

- Avoid inhalation, ingestion, and contact with skin and eyes.<sup>[1][6]</sup>
- Use only in a well-ventilated area, preferably within a fume hood.<sup>[1][6]</sup>
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.<sup>[1]</sup>
- Avoid the formation of dust.<sup>[6]</sup>

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- Recommended storage temperature is between 2-8°C under an inert gas (nitrogen or argon).[\[10\]](#)

## Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Exposure Type	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth. <a href="#">[1]</a>
In Case of Eye Contact	Immediately call a POISON CENTER or doctor. Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. <a href="#">[1]</a> <a href="#">[11]</a>
In Case of Skin Contact	Rinse skin with water. If skin irritation occurs, get medical advice. <a href="#">[1]</a>
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get medical advice if you feel unwell. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>

Spill Response: For minor spills, sweep up the solid substance, avoiding dust generation, and place it in a suitable container for disposal.[\[1\]](#)[\[6\]](#) Ensure adequate ventilation.[\[1\]](#)[\[6\]](#) For major spills, evacuate the area and follow institutional emergency protocols.[\[11\]](#)

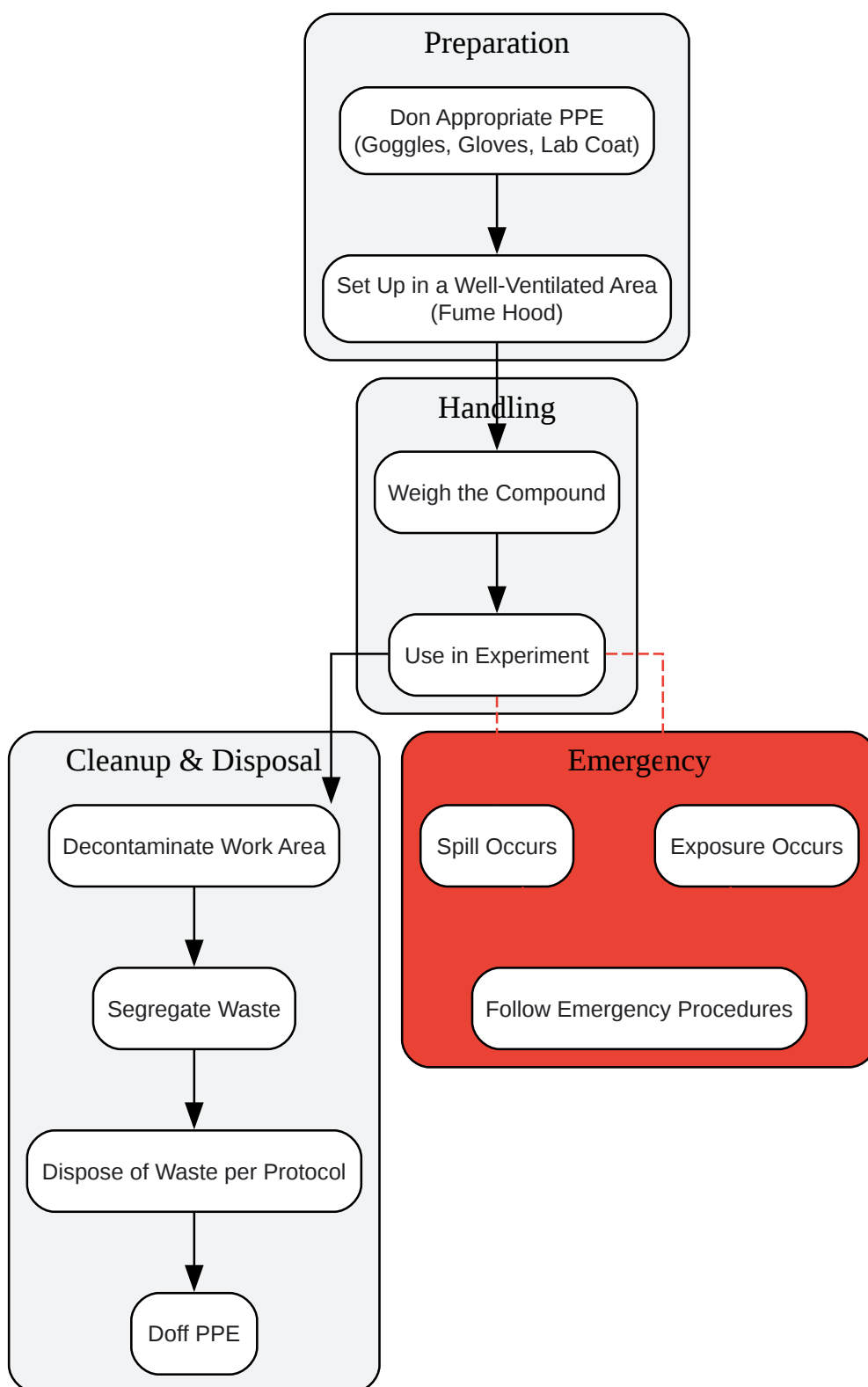
## Disposal Plan

Disposal of **4-Bromo-6-fluoroquinoline** and its containers must be conducted in accordance with local, state, and national legislation.[\[1\]](#)

- Chemical Disposal: The substance should be disposed of via a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[6\]](#)[\[9\]](#) Do not discharge into sewer systems.[\[6\]](#)[\[9\]](#)

- Contaminated Packaging: Empty containers should be completely recycled.<sup>[1]</sup> Alternatively, they can be triple-rinsed and offered for recycling or reconditioning.<sup>[6][9]</sup>

## Operational Workflow for Handling 4-Bromo-6-fluoroquinoline



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Caption: Workflow for Handling **4-Bromo-6-fluoroquinoline**.

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